

Commercial Suppliers of 11-Phenylundecanoic Acid for Research: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **11-Phenylundecanoic acid**

Cat. No.: **B1293663**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercial suppliers of **11-Phenylundecanoic acid**, a key chemical intermediate for various research and development applications. This document outlines the available quantitative data from various suppliers, details potential experimental protocols, and visualizes related chemical logic and potential (though currently hypothetical) signaling pathway interactions.

Commercial Availability and Supplier Data

11-Phenylundecanoic acid is available from a range of commercial suppliers catering to the research and pharmaceutical development sectors. The compound is typically offered in various purities, and it is crucial for researchers to consult the certificate of analysis (CoA) for specific batch information. Below is a summary of key data from various suppliers.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Notes
Benchchem	50696-68-9	C ₁₇ H ₂₆ O ₂	262.4	-	For research use only.
Alfa Chemistry	3343-24-6	C ₁₇ H ₂₆ O ₂	262.39	96%	Also lists 50696-68-9 as an alternate CAS.
American Custom Chemicals Corp.	3343-24-6	-	-	-	-
Matrix Scientific	3343-24-6	-	-	-	-
AK Scientific	3343-24-6	-	-	-	-
Ambeed	3343-24-6	-	-	-	-
Wuhan Finetech	3343-24-6	C ₁₇ H ₂₆ O ₂	262.387	-	-
Cole-Parmer	3343-24-6	C ₁₇ H ₂₆ O ₂	262.38	99% (titr.)	Provides a Material Safety Data Sheet.

Note on CAS Numbers: It is important to note that **11-Phenylundecanoic acid** is associated with two primary CAS numbers: 50696-68-9 and 3343-24-6. Researchers should verify the specific CAS number associated with the product from their chosen supplier.

Physicochemical Properties

Based on available data sheets, the following are typical physicochemical properties of **11-Phenylundecanoic acid**:

Property	Value
Appearance	Clear light yellow to yellow viscous liquid
Boiling Point	185 °C @ 1.50 mmHg
Flash Point	> 93 °C
Molecular Formula	C ₁₇ H ₂₆ O ₂
Molecular Weight	~262.4 g/mol
Stability	Stable under normal temperatures and pressures.
Incompatibilities	Strong oxidizing agents.

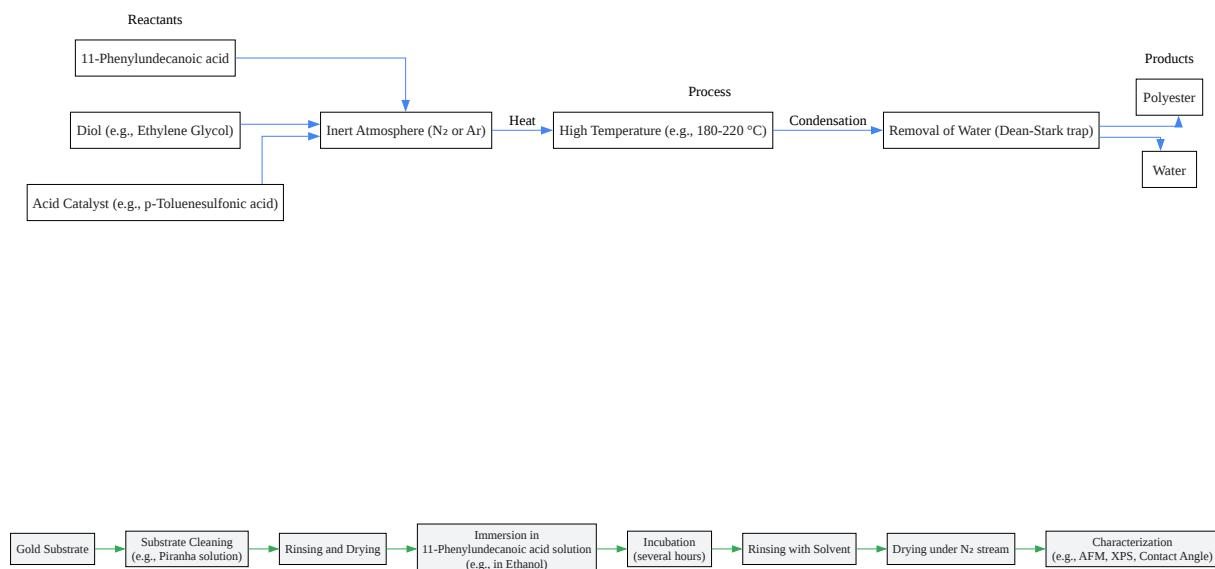
Potential Research Applications and Experimental Protocols

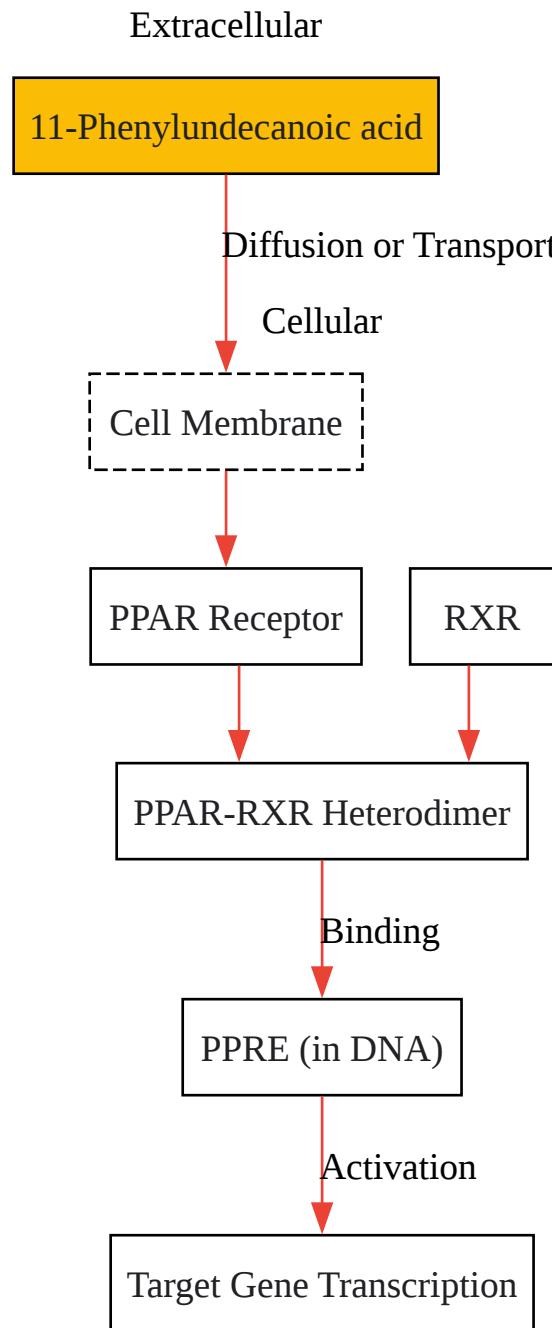
While specific, detailed experimental protocols for **11-Phenylundecanoic acid** are not abundantly available in the public domain, its structural similarity to other functionalized fatty acids suggests its utility in several research areas. Below are potential applications and generalized experimental workflows.

Polymer Synthesis

The carboxylic acid functionality of **11-Phenylundecanoic acid** makes it a suitable monomer for the synthesis of polyesters and polyamides. The phenyl group can impart unique thermal and mechanical properties to the resulting polymers.

Hypothetical Experimental Workflow: Polyester Synthesis





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com